

Application Note and Protocol: Laboratory-Scale Synthesis of Ethylenediamine Tartrate

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Compound of Interest

Compound Name: *Ethylenediamine tartrate*

Cat. No.: *B3049953*

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Abstract

This document provides a detailed protocol for the laboratory-scale synthesis of **ethylenediamine tartrate**, an organic salt with significant applications in materials science, particularly for its piezoelectric and nonlinear optical properties.^{[1][2]} The synthesis is based on a solution-based acid-base neutralization reaction between ethylenediamine and L-(+)-tartaric acid.^[1] This protocol outlines the required materials, step-by-step experimental procedures, and methods for purification and isolation of the final product.

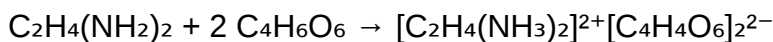
Introduction

Ethylenediamine tartrate is an organic salt formed from the reaction of ethylenediamine, a bidentate organic base, and tartaric acid, a dicarboxylic acid.^[1] The resulting compound crystallizes in a non-centrosymmetric structure, which is responsible for its notable piezoelectric and nonlinear optical (NLO) properties.^[1] Historically, high-quality single crystals of **ethylenediamine tartrate** were produced for their application in electro-acoustic filters.^{[1][3]} Modern research continues to explore its use in sensors, transducers, and for frequency conversion of laser light.^[1] Additionally, it serves as a chiral resolving agent in stereochemistry.^[1]

The synthesis detailed herein is a well-established, solution-based method that offers a high degree of control over reaction conditions, leading to a high-purity product.^[1] The fundamental reaction mechanism involves the transfer of protons from the acidic carboxyl groups of tartaric acid to the basic amino groups of ethylenediamine, forming an ionic salt.^[1]

Reaction Scheme

The formation of **ethylenediamine tartrate** proceeds via an acid-base neutralization reaction. The two primary amine groups of the ethylenediamine molecule each accept a proton from the carboxylic acid groups of two tartaric acid molecules. This results in the formation of the ethylenediammonium cation and the tartrate anion.^[1]



Experimental Protocol

This protocol describes the synthesis of **ethylenediamine tartrate** from ethylenediamine and L-(+)-tartaric acid in an aqueous solution, followed by crystallization.

3.1 Materials and Equipment

Materials	Equipment
Ethylenediamine (C ₂ H ₄ (NH ₂) ₂)	250 mL three-necked round-bottom flask
L-(+)-Tartaric Acid (C ₄ H ₆ O ₆)	Magnetic stirrer with heating mantle
Deionized Water	Thermometer
Ethanol	pH meter or pH indicator strips
Ammonium Hydroxide (optional, for pH adjustment)	Buchner funnel and filter paper
Beakers and graduated cylinders	
Spatula and weighing balance	
Glass stirring rod	
Watch glass	

3.2 Synthesis Procedure

- **Reactant Preparation:** In a 250 mL three-necked round-bottom flask, dissolve 1.50 g (0.01 mol) of L-(+)-tartaric acid in 50 mL of deionized water.

- Addition of Ethylenediamine: While stirring the tartaric acid solution, slowly add 0.30 g (0.005 mol) of ethylenediamine. A 1:2 molar ratio of ethylenediamine to L-(+)-tartaric acid is typically employed.[\[1\]](#)
- Dissolution and pH Adjustment: Gently heat the solution to approximately 60°C to ensure all reactants are fully dissolved.[\[1\]](#) Monitor the pH of the solution. Precise pH control is crucial for the complete formation of the desired salt.[\[1\]](#) The reaction is generally carried out under neutral to slightly acidic conditions, with an optimal pH range of 6.5 to 8.[\[1\]](#)[\[4\]](#) If necessary, adjust the pH by adding a dilute solution of ammonium hydroxide dropwise.[\[4\]](#)
- Crystallization: Once a clear solution is obtained, remove the flask from the heat source and allow it to cool slowly to room temperature. The formation of crystals can be initiated by scratching the inside of the flask with a glass rod. For the growth of larger, high-quality single crystals, a slow evaporation technique at a constant temperature (between 40.6°C and 50°C) is recommended.[\[1\]](#)[\[4\]](#)
- Isolation: Collect the precipitated crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold ethanol to remove any soluble impurities.[\[5\]](#)
- Drying: Dry the collected crystals under reduced pressure or in a desiccator to obtain the final product.

3.3 Recrystallization for Purification

For higher purity, the obtained crystals can be recrystallized.

- Dissolve the crude **ethylenediamine tartrate** crystals in a minimal amount of boiling deionized water.[\[5\]](#)
- Add an equal volume of hot ethanol to the solution.[\[5\]](#)
- Allow the solution to cool slowly to room temperature to induce recrystallization.
- Collect the purified crystals by filtration, wash with cold ethanol, and dry as described previously.[\[5\]](#)

Data Presentation

Table 1: Reactant Quantities and Molar Ratios

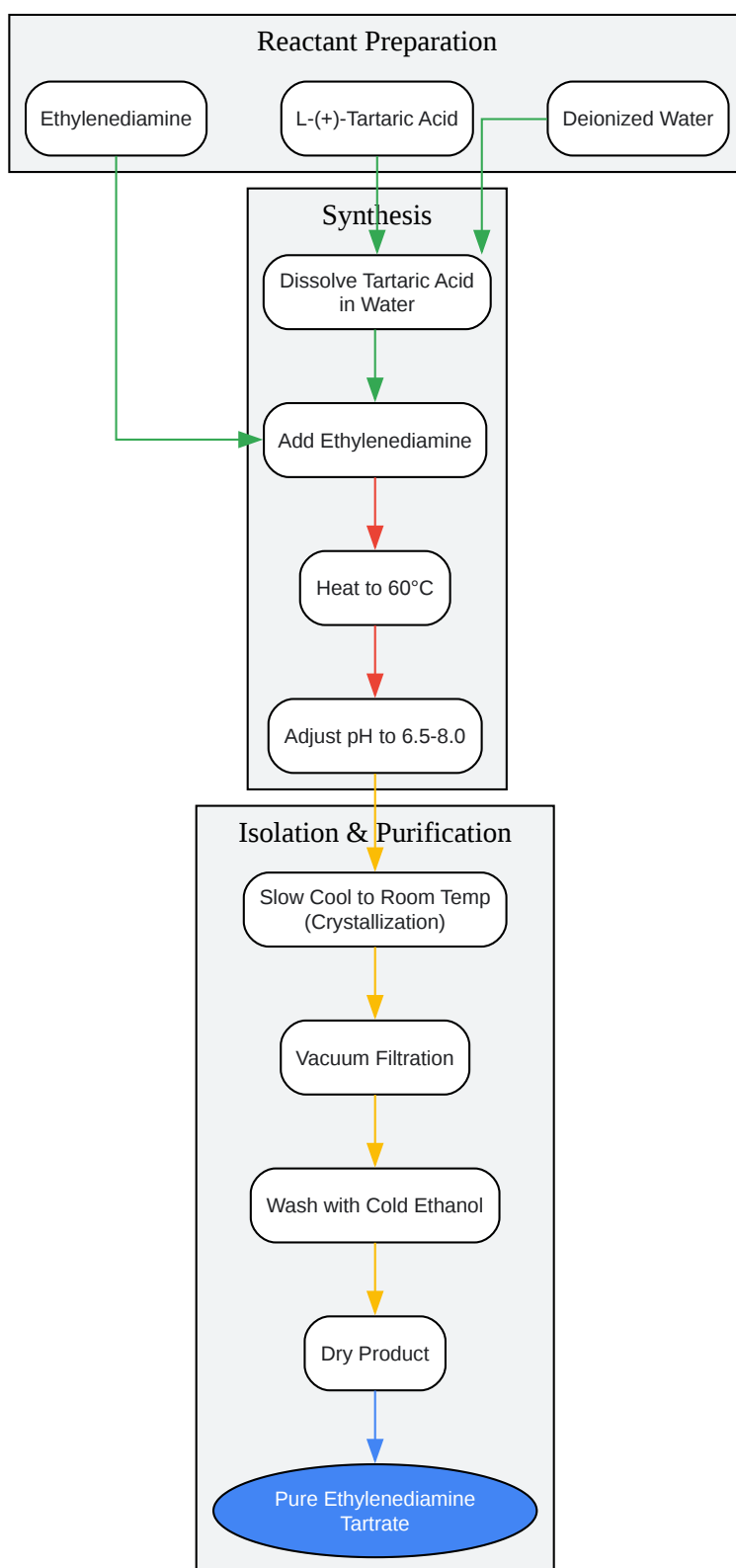
Reactant	Molecular Weight (g/mol)	Mass (g)	Moles (mol)	Molar Ratio
Ethylenediamine	60.10	0.30	0.005	1
L-(+)-Tartaric Acid	150.09	1.50	0.01	2

Table 2: Key Experimental Parameters

Parameter	Value	Reference
Solvent	Deionized Water	[1]
Reaction Temperature	~60°C	[1]
pH Range	6.5 - 8.0	[1][4]
Crystallization Method	Slow cooling / Slow evaporation	[1]
Purification Method	Recrystallization (Water/Ethanol)	[5]

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the laboratory-scale synthesis of **ethylenediamine tartrate**.



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Caption: Workflow for the solution-based synthesis of **Ethylenediamine Tartrate**.

Safety and Handling

- Ethylenediamine: Is a corrosive and flammable liquid with an ammonia-like odor. It is a skin and respiratory irritant. All handling should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- L-(+)-Tartaric Acid: May cause skin and eye irritation. Standard laboratory safety precautions should be followed.
- Ethanol: Is a flammable liquid. Avoid open flames and sources of ignition.

Dispose of all chemical waste in accordance with local regulations.

Alternative Synthesis Method: Mechanochemical Synthesis

An alternative, solvent-free approach for the synthesis of **ethylenediamine tartrate** is mechanochemical synthesis.[1] This method involves the direct grinding of ethylenediamine and tartaric acid in a ball mill.[1] While this technique can achieve high yields in a significantly shorter reaction time, the quality of the resulting crystals may be inferior to those produced through the solution-based method described in this protocol.[1]

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